

# A Technical Guide to the Chemical Properties and Structure of Calcium Glycerophosphate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Calcium Glycerophosphate

Cat. No.: B196274

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## Abstract

**Calcium Glycerophosphate** is a complex salt of glycerophosphoric acid widely utilized in pharmaceutical, nutraceutical, and oral care products.[1][2] This technical guide provides an in-depth overview of its chemical properties, structure, and analytical methodologies. The document details the compound's physicochemical characteristics, including its isomeric forms and solubility. Standardized experimental protocols for identification, assay, and impurity profiling are presented to ensure quality control and support formulation development. Furthermore, the guide elucidates the mechanism of action of **Calcium Glycerophosphate** in dental applications through a signaling pathway diagram. This comprehensive resource is intended to support researchers, scientists, and drug development professionals in their work with this versatile compound.

## Chemical and Physical Properties

**Calcium Glycerophosphate** is a white, fine, odorless, and slightly hygroscopic powder.[2][3] The commercial product is typically a mixture of the calcium salts of beta-, D-, and L-alpha-glycerophosphoric acid, and it may be hydrated.[1][4] It is recognized as a safe (GRAS) food ingredient by the FDA and is used as a source of calcium and phosphorus.[2]

## Structure

**Calcium Glycerophosphate** is an organic calcium salt where the counterion is glycerol phosphate.[5] Three isomers exist: the beta-glycerophosphoric acid calcium salt, and the D(+)- and L(-)-alpha-glycerophosphoric acid calcium salts.[3] The commercial form is a variable mixture of these isomers.[4]

- IUPAC Name: calcium;2,3-dihydroxypropyl phosphate[6]
- Chemical Formula:  $C_3H_7CaO_6P$ [2]
- Molecular Weight: 210.14 g/mol [2]
- CAS Registry Number: 27214-00-2[3]

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **Calcium Glycerophosphate**.

Property	Value	References
Molecular Weight	210.14 g/mol	[2][3]
Percent Composition	C 17.15%, H 3.36%, Ca 19.07%, O 45.68%, P 14.74%	[3]
Melting Point	Decomposes at >170°C	[3]
Solubility in Water	1 g in approx. 50 mL of water. More soluble at lower temperatures.	[7]
Solubility in Alcohol	Practically insoluble in ethanol (96%).	[7][8][9]
pH of Aqueous Solution	Alkaline	[3]
Calcium (Ca) Content	Not less than 18.6% and not more than 19.4% (dried basis)	[4]
Loss on Drying	Maximum 12.0%	[7]

## Experimental Protocols

The following sections detail the methodologies for key experiments related to the analysis of **Calcium Glycerophosphate**.

### Identification Tests

These tests are designed to confirm the presence of calcium and phosphate ions in the sample.

#### A. Test for Phosphate:

- Ignite 0.1 g of the substance in a crucible.
- Dissolve the residue in 5 mL of nitric acid.
- Heat the solution on a water bath for 1 minute and then filter.
- To 1 mL of the filtrate, add 2 mL of ammonium molybdate solution.
- Expected Result: A yellow color develops.[\[1\]](#)[\[3\]](#)

#### B. Test for Calcium:

- Dissolve approximately 20 mg of the sample in 5 mL of 5 M acetic acid.
- Add 0.5 mL of a potassium ferrocyanide solution (53 g/L). The solution should remain clear.
- Add about 50 mg of ammonium chloride.
- Expected Result: A white crystalline precipitate is formed.[\[1\]](#)[\[3\]](#)

### Assay for Calcium Content (Complexometric Titration)

This method determines the percentage of calcium in the sample.

- Accurately weigh about 0.200 g of **Calcium Glycerophosphate**.
- Dissolve the sample in 300 mL of water.

- Add 6 mL of 10 M sodium hydroxide and approximately 15 mg of calconcarboxylic acid triturate indicator.
- Titrate with a standardized 0.1 M edetate disodium (EDTA) solution.
- The endpoint is reached when the solution turns a distinct blue color.
- Calculation: Each mL of 0.1 M edetate disodium is equivalent to 4.008 mg of calcium (Ca).<sup>[1]</sup>  
<sup>[7]</sup>

## Limit Tests for Impurities

These tests ensure that the levels of various impurities are below the specified limits.

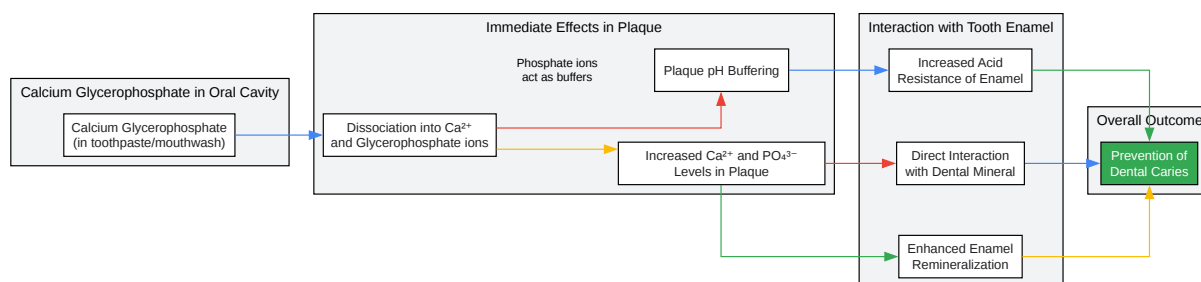
- Chlorides: Dissolve 0.125 g of the sample in a mixture of 8 mL of water and 2 mL of 5 M acetic acid, and dilute to 15 mL with water. Add 1 mL of 2 M nitric acid, followed by 1 mL of silver nitrate solution (17 g/L). The resulting turbidity should not exceed that of a standard solution.<sup>[1]</sup>
- Sulfates: A solution of the substance is treated with barium chloride in an acidic medium. The resulting turbidity is compared to a standard.<sup>[7]</sup>
- Arsenic: The test involves the generation of arsine gas, which then reacts with mercuric bromide paper. The intensity of the resulting stain is compared to a standard.<sup>[1]</sup>
- Heavy Metals: This test is based on the precipitation of metal sulfides. The color of the resulting solution is compared to a lead standard.<sup>[1]</sup>
- Loss on Drying: Dry 1.000 g of the substance in an oven at 150°C for 4 hours. The loss in weight should not exceed 12.0%.<sup>[7]</sup>

## Mechanism of Action in Dental Applications

**Calcium Glycerophosphate** is incorporated into oral care products for its anti-caries effects.<sup>[1]</sup> Its mechanism of action involves multiple pathways that contribute to the protection of tooth enamel.<sup>[2]</sup>

## Logical Workflow of Anti-Caries Effect

The following diagram illustrates the logical workflow of how **Calcium Glycerophosphate** exerts its protective effects against dental caries.

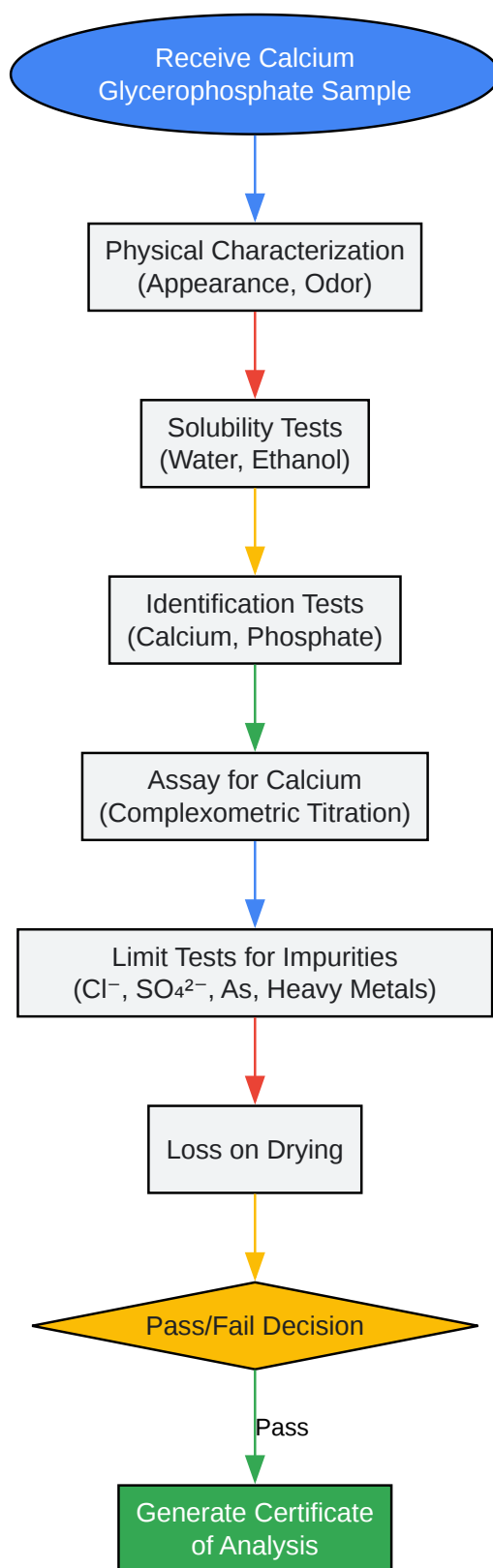


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Caption: Logical workflow of the anti-caries mechanism of **Calcium Glycerophosphate**.

## Experimental Workflow for Purity Analysis

The following diagram outlines a typical experimental workflow for the quality control analysis of a **Calcium Glycerophosphate** sample.



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Caption: Experimental workflow for the purity analysis of **Calcium Glycerophosphate**.

## Conclusion

This technical guide provides a foundational understanding of the chemical properties, structure, and analysis of **Calcium Glycerophosphate**. The presented data and experimental protocols are essential for ensuring the quality and efficacy of products containing this compound. The visualization of its anti-caries mechanism offers a clear perspective on its functional role in oral care applications. This guide serves as a valuable resource for professionals in research, development, and quality assurance who work with **Calcium Glycerophosphate**.

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## References

- 1. Calcium Glycerophosphate [drugfuture.com]
- 2. cimasci.com [cimasci.com]
- 3. Calcium Glycerophosphate USP BP Ph Eur FCC Food Grade Manufacturers [anmol.org]
- 4. Specifications, Uses, SDS of Calcium Glycerophosphate Manufacturers [kingofchemicals.com]
- 5. scribd.com [scribd.com]
- 6. titrations.info [titrations.info]
- 7. Calcium Glycerophosphate EP BP Ph Eur FCC Food Grade Manufacturers [mubychem.com]
- 8. scribd.com [scribd.com]
- 9. CALCIUM GLYCEROPHOSPHATE(1336-00-1) IR Spectrum [m.chemicalbook.com]
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